

Fmoc-Tyr(3,5-Cl₂)-OH solid-phase peptide synthesis (SPPS) protocol.

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Compound of Interest

Compound Name: Fmoc-Tyr(3,5-Cl₂)-OH

CAS No.: 1391508-43-2

Cat. No.: B2793336

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Application Note: Solid-Phase Peptide Synthesis (SPPS) Protocol for the Incorporation of **Fmoc-Tyr(3,5-Cl₂)-OH**

Executive Summary

Fmoc-Tyr(3,5-Cl₂)-OH (Fmoc-3,5-dichloro-L-tyrosine) is a specialized, unnatural amino acid building block utilized in the synthesis of therapeutic peptides and diagnostic biomarkers. The incorporation of halogenated tyrosine derivatives is highly valued in drug development for enhancing peptide lipophilicity, improving proteolytic stability, and exploiting halogen bonding in target binding pockets. Furthermore, 3,5-dichlorotyrosine is a critical in vivo biomarker for myeloperoxidase (MPO)-derived hypochlorous acid (HOCl) oxidative stress^[1]. This application note provides a comprehensive, self-validating protocol for the efficient incorporation of **Fmoc-Tyr(3,5-Cl₂)-OH** via Fmoc/tBu Solid-Phase Peptide Synthesis (SPPS).

Physicochemical Rationale & Mechanistic Insights

Successful incorporation of **Fmoc-Tyr(3,5-Cl₂)-OH** requires an understanding of its unique electronic and steric properties compared to native Tyrosine. We do not just apply standard SPPS conditions; we adapt them based on the following causal factors:

- **Absence of Side-Chain Protection:** Unlike standard Fmoc-Tyr(tBu)-OH, **Fmoc-Tyr(3,5-Cl₂)-OH** is commercially supplied and utilized without side-chain protection on the phenolic hydroxyl.
- **pKa Shift & Nucleophilicity:** The two strongly electron-withdrawing chlorine atoms at the ortho positions (3 and 5) significantly lower the pKa of the phenolic hydroxyl group from ~9.8 (in native tyrosine) to approximately 6.7[2]. While this makes the proton more acidic, the delocalization of the resulting phenolate anion, combined with severe steric shielding by the bulky halogens, drastically reduces its nucleophilicity. Consequently, O-acylation side reactions during SPPS are inherently suppressed.
- **Cleavage Stability:** In standard SPPS, the 3 and 5 positions of native tyrosine are highly susceptible to electrophilic aromatic alkylation by tert-butyl carbocations during TFA cleavage. Because these positions are already occupied by chlorine atoms in **Fmoc-Tyr(3,5-Cl₂)-OH**, the residue is completely immune to this classic side reaction, simplifying scavenger selection during cleavage.
- **Coupling Sterics:** The bulky chlorine atoms create significant steric hindrance around the α -amine and carboxylate during chain elongation. Standard carbodiimide chemistry (DIC/HOBt) may result in incomplete coupling[3]. Therefore, highly efficient uronium/aminium salts (e.g., HATU) paired with a non-nucleophilic base (DIPEA) are mandatory to drive the reaction to completion[3].

Quantitative Data Summary

Property	Value	SPPS Implication & Causality
Molecular Weight	472.32 g/mol	Accurate calculation required for 3–5 molar equivalents during coupling.
Phenolic pKa	~6.7[2]	Reduced nucleophilicity eliminates the need for side-chain O-protection.
Steric Profile	High (3,5-di-Cl)	Necessitates strong activators (HATU/DIPEA) and extended coupling times.
Cleavage Lability	Highly Stable	Immune to tert-butyl alkylation; standard TFA cocktails are sufficient.

Experimental Protocol: Step-by-Step SPPS Workflow

Note: This protocol assumes a 0.1 mmol synthesis scale on a standard Rink Amide or Wang resin.

Step 4.1: Resin Swelling

- Weigh 0.1 mmol of the desired resin into a fritted SPPS reaction vessel.
- Add 5 mL of N,N-dimethylformamide (DMF) or Dichloromethane (DCM).
- Agitate gently for 30 minutes to ensure complete polymer swelling and accessibility of reactive sites. Drain solvent.

Step 4.2: Fmoc Deprotection

- Add 5 mL of 20% (v/v) Piperidine in DMF to the resin[3].

- Agitate for 5 minutes, then drain.
- Add a fresh 5 mL of 20% Piperidine in DMF and agitate for an additional 10 minutes to ensure complete removal of the Fmoc group[3].
- Drain and wash the resin thoroughly with DMF (5 × 5 mL, 1 minute each) to remove all traces of piperidine.

Step 4.3: Activation and Coupling of **Fmoc-Tyr(3,5-Cl₂)-OH** Causality Check: Due to steric hindrance, pre-activation is kept brief to prevent the formation of inactive guanidinium byproducts when using HATU.

- In a separate vial, dissolve 0.4 mmol (4 equivalents, 188.9 mg) of **Fmoc-Tyr(3,5-Cl₂)-OH** and 0.38 mmol (3.8 equivalents, 144.5 mg) of HATU in 2 mL of anhydrous DMF[3].
- Add 0.8 mmol (8 equivalents, 139 µL) of N,N-Diisopropylethylamine (DIPEA) to the solution. The solution will turn yellow, indicating active ester formation.
- Immediately (within 1-2 minutes) transfer the activated mixture to the resin.
- Agitate the reaction at room temperature for 2 hours. For sequences known to aggregate, gentle heating (e.g., 50°C in a microwave synthesizer) can be applied.
- Drain the reaction mixture and wash the resin with DMF (4 × 5 mL).

Step 4.4: Self-Validation (Kaiser Test)

- Remove a few resin beads and perform a Kaiser (ninhydrin) test.
- If colorless/yellow: Coupling is complete. Proceed to the next step.
- If blue: Free amines remain. Perform a double coupling using DIC (4 eq) and Oxyma Pure (4 eq) for 1 hour to bypass the steric bulk via a different activation intermediate[3].

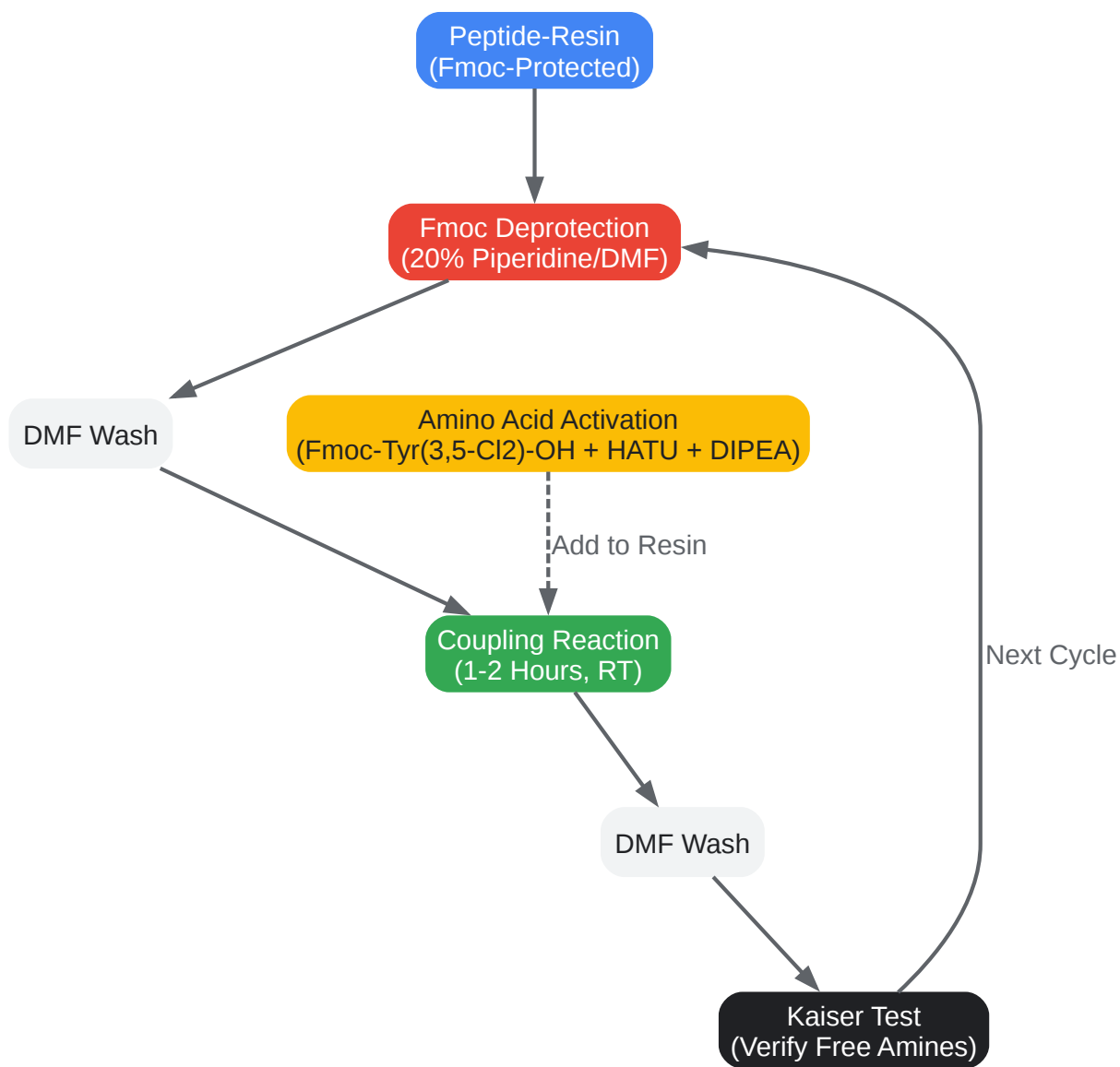
Cleavage and Downstream Processing

- Following the synthesis of the full sequence, perform a final Fmoc deprotection and wash the resin with DMF, followed by DCM (5 × 5 mL) to shrink the resin. Dry under a stream of

nitrogen.

- Prepare the cleavage cocktail: 95% Trifluoroacetic acid (TFA), 2.5% Triisopropylsilane (TIS), and 2.5% Ultrapure Water. (Note: Because the 3,5 positions of the incorporated dichlorotyrosine are blocked, phenol-based scavengers are not strictly required unless other sensitive residues like Trp or Arg are present).
- Add 5 mL of the cleavage cocktail to the dried resin and agitate for 2 hours at room temperature.
- Filter the cleavage solution into a centrifuge tube containing 30 mL of cold diethyl ether (-20°C) to precipitate the peptide.
- Centrifuge at 3000 rpm for 5 minutes, decant the ether, and wash the pellet twice more with cold ether.
- Lyophilize the crude peptide and analyze via LC-MS. The target peptide mass must account for the isotopic distribution of two chlorine atoms (distinctive M, M+2, M+4 isotopic pattern in a 9:6:1 ratio).

Visualizations of Workflows and Biological Context



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Iterative SPPS cycle optimized for the incorporation of sterically hindered **Fmoc-Tyr(3,5-Cl₂)-OH**.



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Myeloperoxidase (MPO) pathway generating 3,5-dichlorotyrosine, a key biomarker of oxidative stress.

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